

# physicochemical characteristics of 3-(4-tert-Butyl-phenyl)-propionic acid

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## Compound of Interest

Compound Name: 3-(4-tert-Butyl-phenyl)-propionic acid

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An In-depth Technical Guide on the Physicochemical Characteristics of **3-(4-tert-Butyl-phenyl)-propionic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical characteristics of **3-(4-tert-Butyl-phenyl)-propionic acid**. The information is presented to support research, development, and application of this compound in various scientific fields.

## Physicochemical Data

The following table summarizes the key physicochemical properties of **3-(4-tert-Butyl-phenyl)-propionic acid**. For properties where experimental data is not readily available in the cited literature, this is indicated.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	206.28 g/mol	PubChem[1]
Physical Form	Solid	Sigma-Aldrich[2]
Melting Point	Not available	
Boiling Point	318.6 °C at 760 mmHg	Guidechem[3]
Flash Point	215.7 °C	Guidechem[3]
pKa	Not available	
logP (XLogP3)	3.5	PubChem[1]
Aqueous Solubility	Not available	

Note: The logP value is a computed prediction. Experimental determination is recommended for confirmation in critical applications. The absence of readily available experimental data for melting point, pKa, and aqueous solubility suggests that these properties may not have been extensively studied or publicly reported.

## Experimental Protocols for Physicochemical Characterization

Detailed methodologies are crucial for the accurate determination of physicochemical properties. Below are generalized experimental protocols for the key characteristics of a solid organic acid like **3-(4-tert-Butyl-phenyl)-propionic acid**.

### Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

- Capillary Method:

- A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube, which is sealed at one end.

- The capillary tube is placed in a heating apparatus (e.g., a Mel-Temp apparatus or a Thiele tube filled with mineral oil) alongside a calibrated thermometer.
- The sample is heated slowly and evenly.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. A narrow range typically indicates a high degree of purity.

## Determination of Boiling Point

For high-boiling point liquids or solids that can be melted without decomposition, the boiling point can be determined.

- Distillation Method:
  - A sample of the compound is placed in a distillation flask.
  - The flask is heated, and the vapor is allowed to pass into a condenser.
  - The temperature of the vapor is measured with a thermometer placed at the vapor-condenser interface.
  - The constant temperature at which the liquid distills is recorded as the boiling point at the given atmospheric pressure.

## Determination of Acid Dissociation Constant (pKa)

The pKa is a measure of the acidity of a compound.

- Potentiometric Titration:
  - A known concentration of the acidic compound is dissolved in a suitable solvent (often a water-alcohol mixture for poorly soluble compounds).
  - A standardized solution of a strong base (e.g., NaOH) is added in small increments using a burette.

- The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point, where half of the acid has been neutralized.

## Determination of Partition Coefficient (logP)

LogP is a measure of a compound's lipophilicity.

- Shake-Flask Method:
  - A known amount of the compound is dissolved in a biphasic system of n-octanol and water.
  - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases.
  - The mixture is then centrifuged to ensure complete separation of the two phases.
  - The concentration of the compound in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
  - The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.

## Determination of Aqueous Solubility

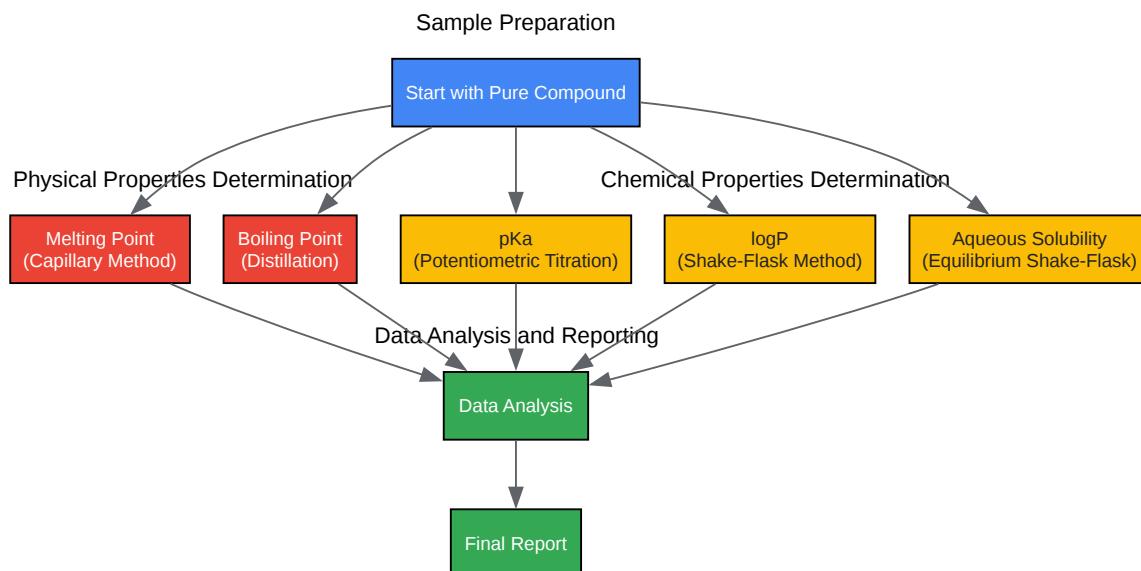
Solubility is a fundamental property for drug development and other applications.

- Equilibrium Shake-Flask Method:
  - An excess amount of the solid compound is added to a known volume of water in a sealed container.

- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours).
- The suspension is then filtered to remove the undissolved solid.
- The concentration of the dissolved compound in the filtrate is determined using a validated analytical method (e.g., HPLC, UV-Vis spectroscopy).
- This concentration represents the equilibrium solubility of the compound at that temperature.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physicochemical characterization of a novel organic acid.



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Caption: General workflow for the physicochemical characterization of an organic acid.

## Biological Context and Future Directions

While this guide focuses on the physicochemical characteristics of **3-(4-tert-Butyl-phenyl)-propionic acid**, it is worth noting that propanoic acid derivatives are a class of compounds with diverse biological activities. For instance, some derivatives have been investigated for their potential as anticancer and antioxidant agents.<sup>[4]</sup> However, no specific signaling pathways or biological activities have been prominently reported in the scientific literature for **3-(4-tert-Butyl-phenyl)-propionic acid** itself.

Future research could involve screening this compound for various biological activities, such as enzyme inhibition, receptor binding, or antimicrobial effects. Elucidating its biological profile would be a valuable next step in understanding its potential applications in pharmacology and medicinal chemistry.

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